

Application Notes and Protocols for Trinexapac-ethyl Dosage in Crop Species

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Compound of Interest

Compound Name: Trinexapac-ethyl

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These application notes provide a comprehensive overview of **Trinexapac-ethyl**, a plant growth regulator, and detail protocols for determining its appropriate dosage across various crop species. The information is intended to guide research and development efforts in optimizing crop yield and resilience.

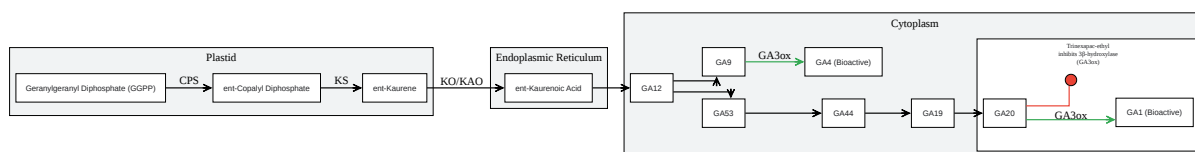
Introduction to Trinexapac-ethyl

Trinexapac-ethyl is a synthetic plant growth regulator belonging to the cyclohexanedione chemical class. It is widely utilized in agriculture and turf management to control plant height and prevent lodging—the bending or breaking of stems.^{[1][2][3]} Its primary mode of action is the inhibition of gibberellin biosynthesis, a crucial plant hormone responsible for cell elongation.^{[1][4]}

By blocking the late stages of the gibberellin production pathway, **Trinexapac-ethyl** leads to shorter, thicker stems, which enhances plant stability and resistance to environmental stressors like wind and rain. This redirection of energy from vegetative growth can also lead to improved yield and quality in various crops. **Trinexapac-ethyl** is absorbed through the foliage and translocated to the growing points of the plant.

Signaling Pathway of Trinexapac-ethyl

Trinexapac-ethyl specifically targets the gibberellin (GA) biosynthesis pathway. It acts as a structural mimic of 2-oxoglutaric acid, a co-substrate for the enzyme 3 β -hydroxylase. This enzyme catalyzes the final step in the formation of biologically active gibberellins, such as GA₁, from their immediate precursors (e.g., GA₂₀). By inhibiting 3 β -hydroxylase, **Trinexapac-ethyl** effectively blocks the production of growth-promoting GAs, leading to a reduction in cell elongation and internode length.



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Caption: Gibberellin biosynthesis pathway and the point of inhibition by **Trinexapac-ethyl**.

Application Rates for Different Crop Species

The optimal dosage of **Trinexapac-ethyl** varies significantly depending on the crop species, cultivar, environmental conditions, and desired outcome. The following tables summarize typical application rates based on scientific literature. It is crucial to conduct small-scale trials to determine the ideal dosage for specific conditions.

Table 1: Application Rates for Cereal Crops

Crop	Active Ingredient (g/ha)	Application Timing (Growth Stage)	Primary Purpose
Wheat	60 - 300	Zadoks 30-39 / Feekes 5-7	Lodging prevention
Barley	100 - 400	Zadoks 30-32	Lodging prevention
Oats	50 - 150	First and second node visible	Lodging prevention
Rye	60 - 100	Feekes 5-7	Lodging prevention
Upland Rice	37.5 - 150	6th to 8th leaf stage	Lodging prevention, yield improvement

Table 2: Application Rates for Sugarcane and Turfgrass

Crop	Active Ingredient (g/ha)	Application Timing	Primary Purpose
Sugarcane	100 - 300	35-55 days before harvest	Ripening, sucrose accumulation
Turfgrass	150 - 500	During active growth	Reduce mowing frequency, improve turf quality

Table 3: Investigated Application Rates in Other Crops

Crop	Active Ingredient (g/ha)	Application Timing (Growth Stage)
Soybean	50 - 400	V7, V10, R2

Experimental Protocols for Dosage Determination

The following protocols provide a framework for conducting experiments to determine the optimal dosage of **Trinexapac-ethyl** for a specific crop and environment.

Experimental Design and Setup

A randomized complete block design with a factorial arrangement of treatments is recommended.

- Factors:
 - **Trinexapac-ethyl** dosage (e.g., 0, 50, 100, 150, 200 g a.i./ha).
 - Application timing (e.g., different growth stages relevant to the crop).
- Replications: A minimum of four replications should be used to ensure statistical validity.
- Plot Size: Plot dimensions should be sufficient to minimize edge effects and allow for representative sampling. A typical small plot size for cereal trials is 2m x 6m.
- Guard Areas: Untreated buffer zones should surround each plot to prevent spray drift.

Preparation of Trinexapac-ethyl Spray Solution

- Determine the Amount of Product:
 - Calculate the area of a single research plot in square meters.
 - Convert the desired application rate in grams of active ingredient per hectare (g a.i./ha) to grams per square meter (g a.i./m²).
 - Use the concentration of the **Trinexapac-ethyl** formulation (e.g., 250 g/L) to calculate the volume of product needed per plot.
- Backpack Sprayer Calibration (1/128th of an Acre Method):
 - Mark out a calibration area of 1/128th of an acre (approximately 31.6 m² or a 5.6m x 5.6m square).
 - Fill the sprayer with a known volume of water.
 - Record the time it takes to spray the calibration area at a consistent walking speed and pressure. Repeat three times and calculate the average time.

- Spray water into a measuring container for the average time recorded. The volume collected in milliliters is equal to the sprayer's output in gallons per acre.
- Adjust nozzle type, pressure, or walking speed as needed to achieve the desired spray volume (typically 150-200 L/ha).
- Mixing the Solution:
 - Fill the sprayer tank with half the required volume of water.
 - Add the calculated amount of **Trinexapac-ethyl** product.
 - Add the remaining water to the tank and agitate thoroughly.

Application of Trinexapac-ethyl

- Apply the treatments at the predetermined growth stages.
- Ensure uniform coverage of the foliage.
- Avoid application during periods of plant stress (e.g., drought, extreme temperatures).

Data Collection and Analysis

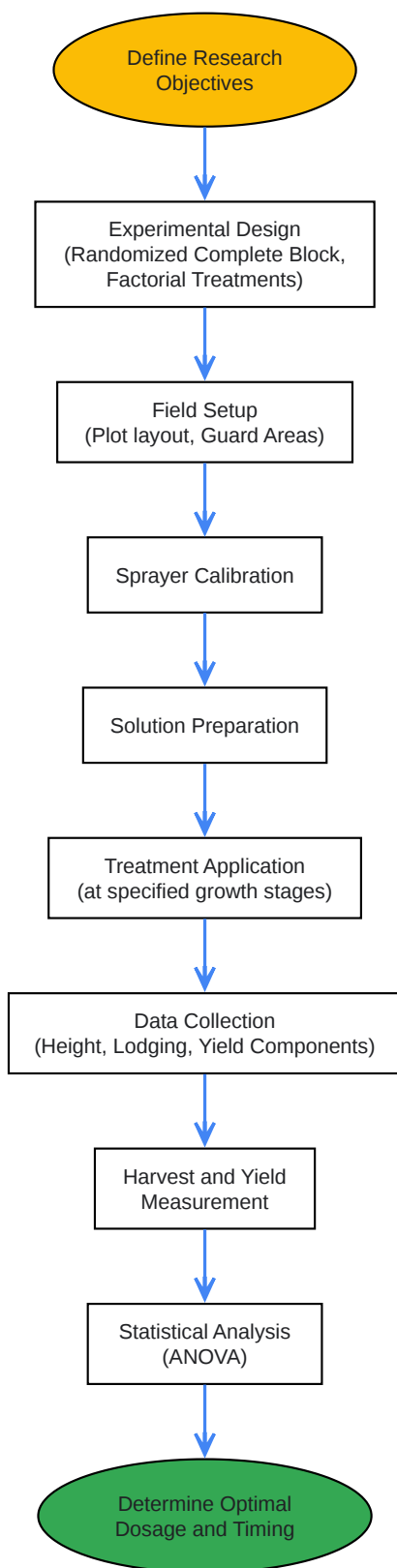
The following parameters should be measured to evaluate the efficacy of the treatments:

- Plant Height: Measure from the soil surface to the top of the plant (excluding awns in cereals) at regular intervals and at maturity.
- Lodging: Assess lodging visually at physiological maturity using a standardized scale (e.g., 0-9 or 1-9 scale, where a higher number indicates greater resistance to lodging). The percentage of the plot that is lodged should also be recorded.
- Yield Components:
 - Cereals: Number of panicles/spikes per square meter, number of grains per panicle/spike, and 1000-grain weight.
 - Sugarcane: Stalk diameter and length, Brix (sugar content).

- **Final Yield:** Harvest the central rows of each plot and determine the grain or biomass yield, adjusted to a standard moisture content.
- **Statistical Analysis:** Analyze the collected data using Analysis of Variance (ANOVA) to determine the significance of treatment effects and their interactions.

Experimental Workflow

The following diagram illustrates the logical workflow for conducting a **Trinexapac-ethyl** dosage experiment.



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Caption: Workflow for determining optimal **Trinexapac-ethyl** dosage.

Conclusion

The application of **Trinexapac-ethyl** can be a valuable tool for improving crop standability and, in some cases, enhancing yield. However, its effectiveness is highly dependent on the correct dosage and application timing, which are influenced by crop species, variety, and environmental factors. The protocols and information provided herein offer a robust framework for researchers to systematically determine the optimal use of **Trinexapac-ethyl** in their specific agricultural contexts. Careful experimentation and data analysis are essential for maximizing the benefits of this plant growth regulator.

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